

# Barium selenide molecular formula and molar mass

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## Compound of Interest

Compound Name: Barium selenide (BaSe)

Cat. No.: B073953

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## A Technical Overview of Barium Selenide (BaSe)

This document provides essential chemical information regarding barium selenide, focusing on its molecular formula and molar mass.

Barium selenide is an inorganic compound with the chemical formula BaSe.<sup>[1][2][3][4]</sup> It is recognized as a white solid, though samples may appear colored due to air oxidation.<sup>[1]</sup>

## Quantitative Chemical Data

The fundamental chemical properties of barium selenide are summarized in the table below. This data is crucial for stoichiometric calculations, material characterization, and experimental design in research and development.

Parameter	Value
Molecular Formula	BaSe <sup>[1][2][3][4][5]</sup>
Molar Mass	216.298 g/mol <sup>[1]</sup>
	216.30 g/mol <sup>[2]</sup>
	216.287 g/mol <sup>[3][4][6]</sup>
	216.29 g/mol <sup>[5][7]</sup>

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